

A Comprehensive Technical Guide to the Physicochemical Properties of 6-Hepten-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Hepten-1-ol

Cat. No.: B1582720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **6-Hepten-1-ol** (CAS No: 4117-10-6), a versatile unsaturated alcohol with applications in the fragrance, flavor, and fine chemical industries.^{[1][2]} This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors that utilize this compound.

Core Physicochemical Properties

6-Hepten-1-ol is a colorless to almost colorless clear liquid with a characteristic floral and green odor.^{[1][2][3]} Its unique structure, featuring a terminal double bond and a primary alcohol functional group, makes it a valuable intermediate in organic synthesis.^[1]

Quantitative Data Summary

The following tables summarize the key physicochemical properties of **6-Hepten-1-ol**.

Identifier	Value	Reference
Molecular Formula	C7H14O	[1][3][4][5][6][7]
IUPAC Name	hept-6-en-1-ol	[7][8][9]
CAS Number	4117-10-6	[1][4][5][6][7][8][10][11]
InChI Key	UFULDTPDHIRNGS-UHFFFAOYSA-N	[5][8][9]
SMILES	C=CCCCCO	[3][5][7][8][9]

Property	Value	Reference
Molecular Weight	114.19 g/mol	[1][3][4][5][7][8][10]
Density	0.850 g/cm ³	[1][12]
Boiling Point	112 - 114 °C at 69 mmHg; 153.1±9.0 °C at 760 mmHg	[1][4][5][12]
Melting Point	26°C (estimate)	[6][12]
Refractive Index	1.4380 to 1.4420	[1][12]
Flash Point	57.7 °C	[6][9]
Vapor Pressure	1.26 mmHg at 25°C	[6][9]
pKa	15.19±0.10 (Predicted)	[6][12]
Solubility	Slightly soluble in water; soluble in DMSO, ethanol, and ether.	[2][13]

Experimental Protocols

While specific experimental documentation for **6-Hepten-1-ol** is not publicly available, the following are standard methodologies for determining the key physicochemical properties of a liquid organic compound such as this.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **6-Hepten-1-ol**, the boiling point can be determined using a simple distillation apparatus. The sample is heated in a flask connected to a condenser. A thermometer is placed so that the bulb is just below the side arm of the distillation head to ensure an accurate reading of the vapor temperature. The temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point. For boiling points at reduced pressure, a vacuum pump is connected to the system, and the pressure is monitored with a manometer.

Determination of Density

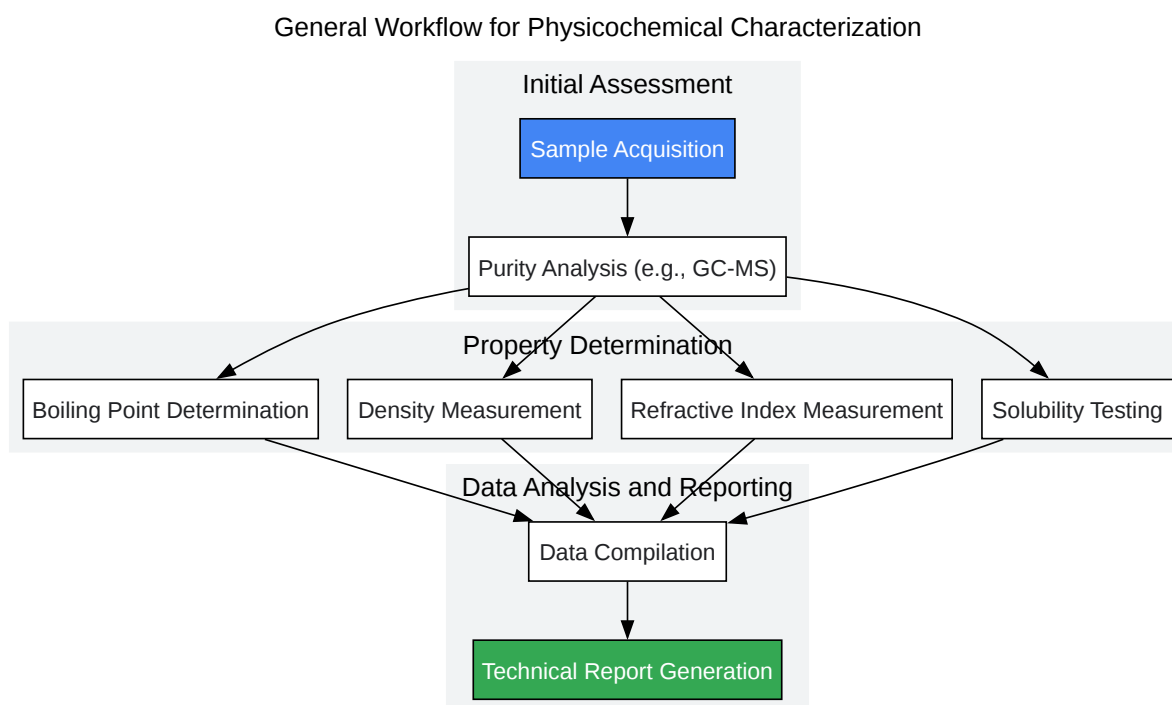
The density of a liquid can be determined using a pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it. The pycnometer is first weighed empty, then filled with the sample liquid and weighed again. The volume of the pycnometer is determined by filling it with a liquid of known density, such as water, and weighing it. The density of the sample is then calculated by dividing its mass by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property of a substance and can be used to identify and assess its purity. An Abbe refractometer is commonly used for this measurement. A few drops of the liquid sample are placed on the prism of the refractometer. Light is passed through the sample, and the user looks through the eyepiece to see a light and a dark field. The knob on the side of the instrument is turned until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the scale.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the physicochemical characterization of a chemical compound like **6-Hepten-1-ol**.



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Caption: A logical workflow for the physicochemical characterization of a chemical compound.

This guide provides a foundational understanding of the physicochemical properties of **6-Hepten-1-ol**. For further information, researchers are encouraged to consult the referenced materials and conduct their own experimental verification.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 6-Hepten-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582720#physicochemical-properties-of-6-hepten-1-ol]

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